

An In-depth Technical Guide to Stachybotrysin A: A Phenylspirodrimane from *Stachybotrys chartarum*

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Stachartin A*

Cat. No.: *B1163459*

[Get Quote](#)

A Note on Nomenclature: Extensive searches of the scientific literature did not yield specific information for a compound named "**Stachartin A**". However, a closely related and well-characterized family of secondary metabolites, the stachybotrysin, have been isolated from *Stachybotrys chartarum*. This guide will focus on Stachybotrysin A, a representative member of this class of phenylspirodrimane derivatives, as it is likely that "**Stachartin A**" is a related or synonymous term.

This technical guide provides a comprehensive overview of Stachybotrysin A, a meroterpenoid belonging to the phenylspirodrimane class of natural products. These compounds are produced by the fungus *Stachybotrys chartarum* and have attracted interest due to their complex chemical structures and potential biological activities. This document is intended for researchers, scientists, and drug development professionals.

Quantitative Data

The key molecular properties of Stachybotrysin A are summarized in the table below.

Property	Value
Molecular Formula	C ₂₅ H ₃₄ O ₅
Molecular Weight	414.5 g/mol
Exact Mass	414.2406

Experimental Protocols

The methodologies for the isolation and structure elucidation of Stachybotrys A and related phenylspirodrimananes are detailed below. These protocols are based on established techniques for the characterization of natural products from fungal sources.

1. Fungal Cultivation and Extraction:

- **Cultivation:** Stachybotrys chartarum is cultured on a solid medium, such as potato dextrose agar (PDA), or in a liquid medium to encourage the production of secondary metabolites. The fungus is typically grown for several weeks in a controlled environment.
- **Extraction:** The fungal mycelium and the culture medium are harvested and extracted with organic solvents, such as ethyl acetate or methanol. This process is repeated multiple times to ensure the complete extraction of the secondary metabolites. The resulting crude extract is then concentrated under reduced pressure.

2. Isolation and Purification:

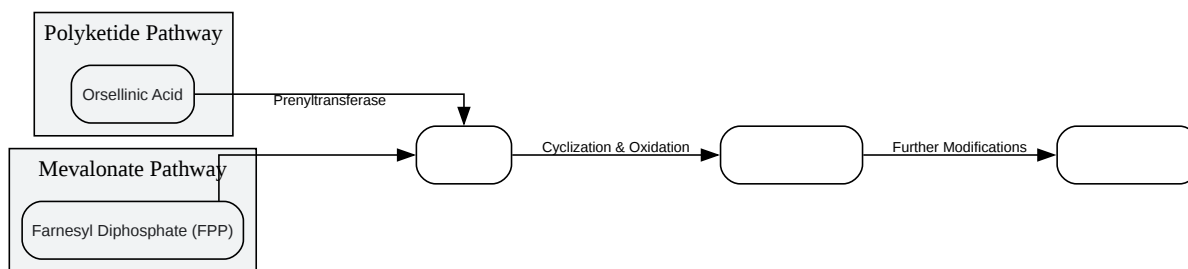
- **Chromatography:** The crude extract is subjected to a series of chromatographic techniques to isolate the individual compounds. This typically involves:
 - **Column Chromatography:** The extract is first fractionated using silica gel or reversed-phase C18 column chromatography with a gradient of solvents (e.g., hexane-ethyl acetate or methanol-water).
 - **High-Performance Liquid Chromatography (HPLC):** The fractions obtained from column chromatography are further purified by preparative or semi-preparative HPLC to yield the pure compounds.

3. Structure Elucidation:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is used to determine the exact mass and molecular formula of the isolated compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A combination of one-dimensional (^1H and ^{13}C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments are conducted to determine the chemical structure and stereochemistry of the molecule.
- **X-ray Crystallography:** If a suitable crystal of the compound can be obtained, single-crystal X-ray diffraction analysis provides the unambiguous determination of the absolute configuration.

Biosynthetic Pathway

The following diagram illustrates the putative biosynthetic pathway of phenylspirodrimanes, including Stachybotrysin A. This class of compounds is synthesized through a hybrid pathway involving both the polyketide and mevalonate pathways.



[Click to download full resolution via product page](#)

Caption: Putative biosynthetic pathway of Stachybotrysin A.

- To cite this document: BenchChem. [An In-depth Technical Guide to Stachybotrysin A: A Phenylspirodrimane from *Stachybotrys chartarum*]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1163459#stachartin-a-molecular-formula-and-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com